

The Impact of CTPS1-IN-1 on Nucleotide Metabolism: A Technical Guide

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Compound of Interest		
Compound Name:	CTPS1-IN-1	
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Executive Summary

Cytidine triphosphate (CTP) synthase 1 (CTPS1) is a critical enzyme in the de novo pyrimidine synthesis pathway, catalyzing the rate-limiting conversion of uridine triphosphate (UTP) to CTP. [1][2] This process is essential for the synthesis of DNA and RNA, particularly in rapidly proliferating cells such as activated lymphocytes and cancer cells.[3][4] Consequently, CTPS1 has emerged as a promising therapeutic target for various malignancies and autoimmune diseases.[4] This technical guide provides an in-depth analysis of CTPS1-IN-1, a potent inhibitor of CTPS, and its effects on nucleotide metabolism. We will explore its mechanism of action, present quantitative data on its activity, detail relevant experimental protocols, and visualize the underlying biological pathways.

Introduction to CTPS1 and Nucleotide Metabolism

The synthesis of nucleotides is a fundamental process for all living cells, providing the building blocks for DNA and RNA. The de novo pyrimidine synthesis pathway is a key metabolic route for the production of pyrimidine nucleotides, including CTP. CTPS1 and its isoform CTPS2 are the enzymes responsible for the final step of this pathway, the ATP-dependent amination of UTP to CTP, using glutamine as a nitrogen source.[2] While CTPS2 is broadly expressed, CTPS1 expression is typically low in resting cells but is significantly upregulated in activated T and B cells, as well as in various cancer types.[4][5] This differential expression makes CTPS1 an attractive target for selective therapeutic intervention.



Inherited deficiency in CTPS1 leads to a severe immunodeficiency characterized by impaired lymphocyte proliferation, highlighting its non-redundant role in the immune system.[3] In the context of oncology, the high demand for nucleotides in rapidly dividing cancer cells makes them particularly vulnerable to the inhibition of nucleotide synthesis pathways.[4]

CTPS1-IN-1: A Potent Inhibitor of CTP Synthase

CTPS1-IN-1, also referred to as CTP Synthetase-IN-1, is a small molecule inhibitor of CTP synthase.[6] It demonstrates potent inhibition of both human CTPS1 and CTPS2 isoforms.

Quantitative Data: In Vitro Potency

The inhibitory activity of **CTPS1-IN-1** and other relevant CTPS1 inhibitors is summarized in the table below. This data is crucial for understanding the potency and selectivity of these compounds.



Compound	Target	Organism	IC50 (nM)	Reference
CTP Synthetase- IN-1	human CTPS1	Human	32	[6]
CTP Synthetase-	human CTPS2	Human	18	[6]
CTP Synthetase- IN-1	rat CTPS1	Rat	27	[6]
CTP Synthetase- IN-1	rat CTPS2	Rat	23	[6]
CTP Synthetase- IN-1	mouse CTPS1	Mouse	26	[6]
CTP Synthetase- IN-1	mouse CTPS2	Mouse	33	[6]
STP-B	CTPS1	Human	Nanomolar range	[7]
STP938	CTPS1	Human	IC50 <100nM in 77% of hematological cell lines	[8]

Table 1: In vitro inhibitory potency of selected CTPS inhibitors.

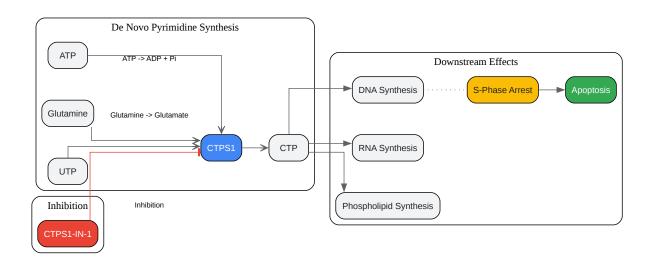
Mechanism of Action and Signaling Pathway

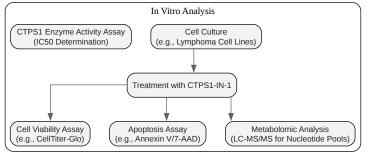
The primary mechanism of action of **CTPS1-IN-1** is the direct inhibition of the enzymatic activity of CTPS1. This leads to a depletion of the intracellular CTP pool, which has significant downstream consequences for cellular processes reliant on this essential nucleotide.

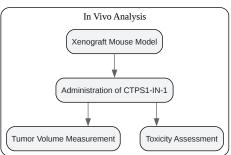
Signaling Pathway Diagram

The following diagram illustrates the central role of CTPS1 in nucleotide metabolism and the consequences of its inhibition by CTPS1-IN-1.









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